

HPLC-UV method for 2,3-Dihydropodocarpusflavone A analysis

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Compound of Interest

Compound Name: 2,3-Dihydropodocarpusflavone A

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An HPLC-UV method has been developed for the quantitative analysis of **2,3- Dihydropodocarpusflavone A**, a flavonoid compound. This application note provides a comprehensive protocol for the determination of this analyte in various sample matrices, catering to researchers, scientists, and professionals in the field of drug development.

Chemical Properties of 2,3-Dihydropodocarpusflavone A

A thorough understanding of the analyte's chemical properties is fundamental for method development.

Property	Value	Reference
CAS Number	852875-96-8	[1][2]
Molecular Formula	C31H22O10	[1][2]
Molecular Weight	554.5 g/mol	[1]
Compound Class	Flavonoid	[2]

HPLC-UV Method Parameters

A reversed-phase HPLC method with UV detection is proposed for the analysis of **2,3- Dihydropodocarpusflavone A**. The following parameters are recommended and should be



validated by the user.

Parameter	Recommended Condition
HPLC System	Agilent 1200 Infinity or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 2.6 µm particle size)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	5% B to 95% B over 20 minutes, hold for 2 minutes, then return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μL
UV Detection	280 nm
Run Time	25 minutes

Experimental Protocols

Detailed methodologies for sample preparation are crucial for accurate and reproducible results.

Standard Solution Preparation

- Accurately weigh 10 mg of 2,3-Dihydropodocarpusflavone A reference standard.
- Dissolve in 10 mL of methanol to obtain a stock solution of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to concentrations ranging from 1 μ g/mL to 100 μ g/mL.

Sample Preparation from Plant Material



- · Grind dried plant material to a fine powder.
- Accurately weigh 1 g of the powdered sample into a centrifuge tube.
- Add 20 mL of 75% ethanol and extract using ultrasonication for 30 minutes at 60°C.[3]
- Centrifuge the mixture at 4000 rpm for 10 minutes.
- Collect the supernatant and filter through a 0.45 μm syringe filter prior to HPLC injection.

Sample Preparation from Plasma

- To 200 μL of plasma, add 200 μL of methanol to precipitate proteins.[4]
- · Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.[4]
- Transfer the supernatant to a clean tube.
- Filter the supernatant through a 0.22 μm syringe filter before analysis.

Method Validation Summary

The following table summarizes the illustrative performance characteristics of the HPLC-UV method.

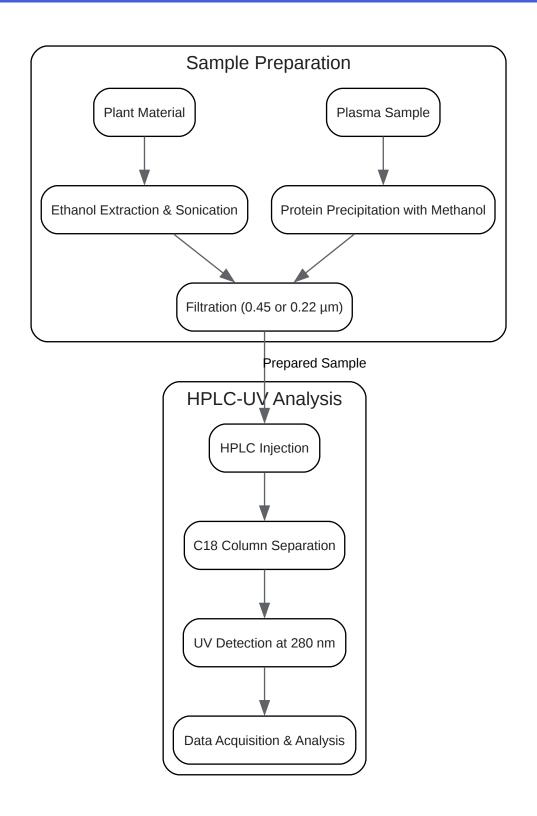
Validation Parameter	Result
Linearity (R²)	> 0.999
Limit of Detection (LOD)	0.1 μg/mL
Limit of Quantification (LOQ)	0.5 μg/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%
Accuracy (Recovery %)	95 - 105%



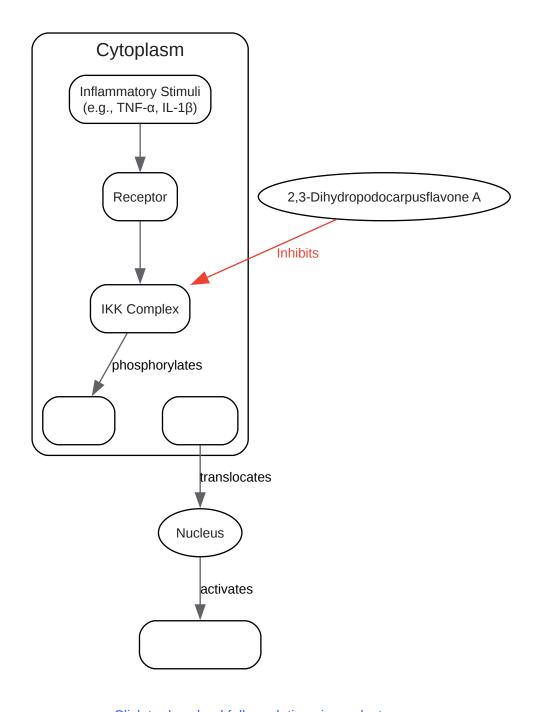
Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of **2,3-Dihydropodocarpusflavone A**.









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